

Data Presentation: Certificate of Analysis Summary

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Compound of Interest

Compound Name: N6-Benzyladenosine-d5

Cat. No.: B15580995

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The following table summarizes the typical quantitative data found on a Certificate of Analysis for **N6-Benzyladenosine-d5**. These specifications ensure the compound's identity, purity, and quality for research applications.

Test	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C ₁₇ H ₁₄ D ₅ N ₅ O ₄	Mass Spectrometry
Molecular Weight	362.39 g/mol	Mass Spectrometry
Purity (HPLC)	≥98.0%	HPLC
Isotopic Purity (d ₅)	≥98%	Mass Spectrometry
¹ H-NMR	Conforms to structure	NMR Spectroscopy
Mass Spectrum	Consistent with structure	Mass Spectrometry
Solubility	Soluble in DMSO	Solvent Solubility Test
Residual Solvents	Meets USP <467> limits	GC-HS

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Objective: To determine the purity of **N6-Benzyladenosine-d5** by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 260 nm.
- Procedure: A solution of **N6-Benzyladenosine-d5** is prepared in a suitable solvent (e.g., DMSO or methanol) and injected into the HPLC system. The peak area of the main component is compared to the total peak area of all components to calculate the purity.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Objective: To confirm the molecular weight and isotopic enrichment of **N6-Benzyladenosine-d5**.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured. The observed mass is compared to the calculated theoretical mass of the deuterated compound. The isotopic distribution is

analyzed to confirm the incorporation of five deuterium atoms and to determine the isotopic purity.

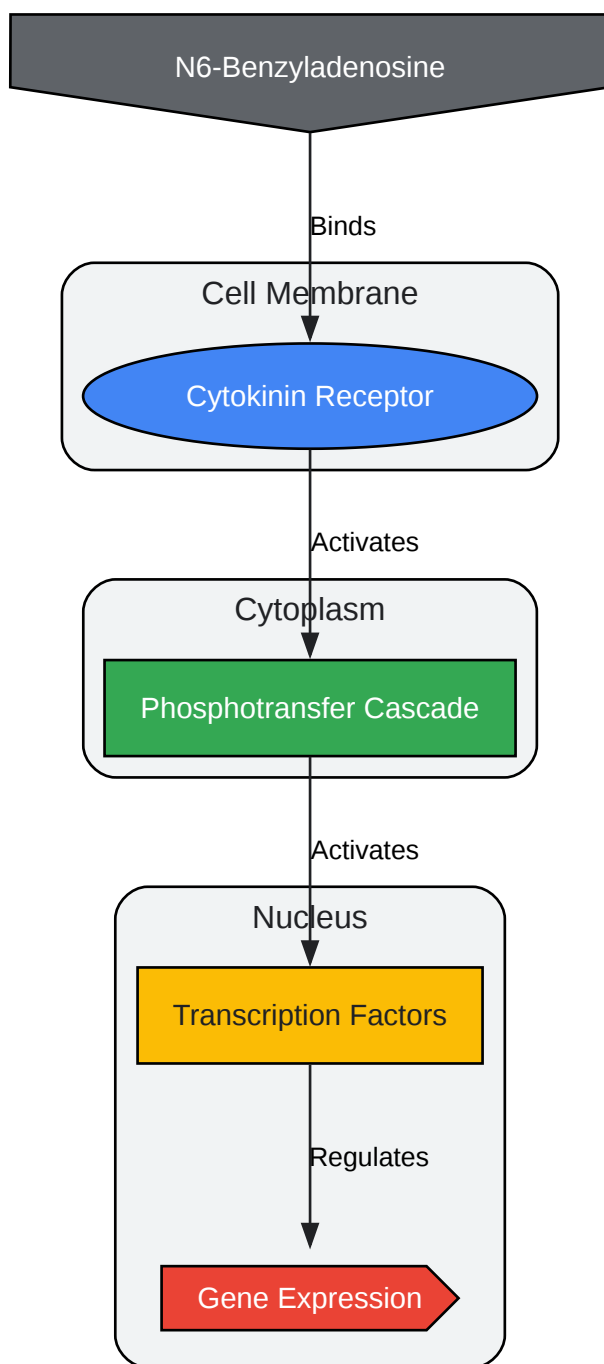
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure of **N6-Benzyladenosine-d5**.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆).
- Procedure: A ¹H-NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are analyzed to ensure they are consistent with the expected structure of N6-Benzyladenosine. The reduction in the signal intensity of the benzyl protons confirms the deuterium labeling.

Mandatory Visualizations

Signaling Pathway

N6-Benzyladenosine is a synthetic cytokinin that can influence various cellular processes. The diagram below illustrates a simplified generic cytokinin signaling pathway.

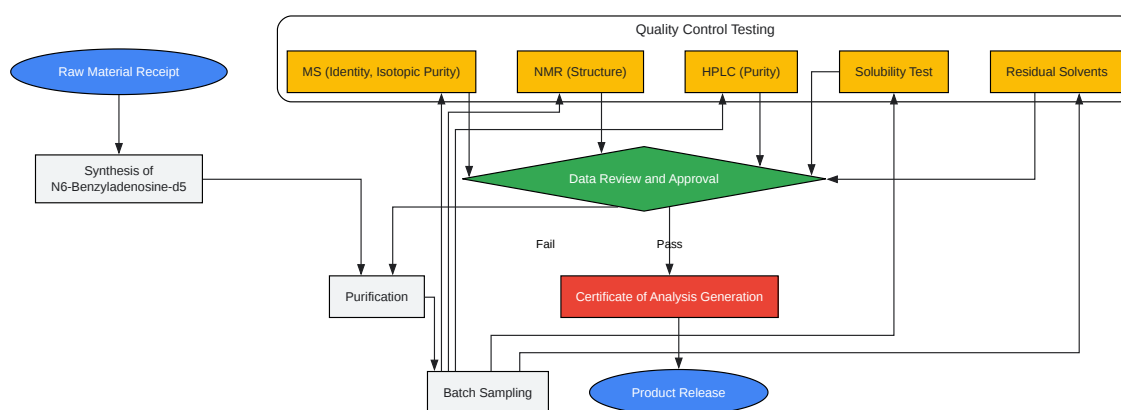


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Caption: Simplified Cytokinin Signaling Pathway.

Experimental Workflow

The following diagram outlines the quality control workflow for certifying a batch of **N6-Benzyladenosine-d5**.



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Caption: Quality Control Workflow for **N6-Benzyladenosine-d5**.

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